

Safety data sheet (SDS) for Butylated hydroxytoluene-d3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Butylated hydroxytoluene-d3

Cat. No.: B15141658

[Get Quote](#)

A comprehensive analysis of **Butylated hydroxytoluene-d3** (BHT-d3), a deuterated form of the widely used antioxidant Butylated hydroxytoluene (BHT), is essential for researchers, scientists, and drug development professionals. While the safety profile of BHT-d3 is comparable to that of BHT, the introduction of deuterium can influence its pharmacokinetic and metabolic properties, making it a valuable tool in various research applications.^[1] This technical guide provides an in-depth overview of the safety data, experimental protocols, and relevant biological pathways associated with BHT-d3.

Section 1: Safety and Physicochemical Properties

The safety data for **Butylated hydroxytoluene-d3** is largely extrapolated from its non-deuterated counterpart, BHT. BHT is a white or light yellow crystalline solid with a faint phenolic odor.^{[2][3][4][5]} It is stable under normal conditions but is sensitive to light and incompatible with strong oxidizing agents, acid chlorides, and bases.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₁ D ₃ O	
Molecular Weight	223.37 g/mol	
Appearance	White to yellowish crystalline solid	
Melting Point	69 - 73 °C	
Boiling Point	265 °C	
Flash Point	127 °C	
Autoignition Temperature	345 °C	
Specific Gravity	1.048 (20/4 °C)	
Vapor Density	7.6 (Air = 1)	
Water Solubility	Insoluble	

Solubility Data

Solvent	Solubility	Source
Ethanol	25-26 g/100mL; at least 30 mg/mL	
Methanol	25 g/100mL	
Isopropanol	30 g/100mL	
Acetone	40 g/100mL	
Benzene	40 g/100mL	
Petroleum Ether	50 g/100mL	
Mineral Oil	30 g/100mL	
Corn and Soybean Oil	40-50 g/100mL	
DMSO	At least 30 mg/mL	
Dimethylformamide	At least 30 mg/mL	
Aqueous Buffers	Sparingly soluble	

Section 2: Hazard Identification and Handling

BHT is considered to have low acute toxicity. However, it may cause mild to moderate skin and eye irritation. Inhalation of dust can lead to respiratory tract irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side protection are recommended.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Respiratory Protection: In case of dust formation, use a particulate filter respirator.

Handling and Storage:

- Handle in a well-ventilated area.

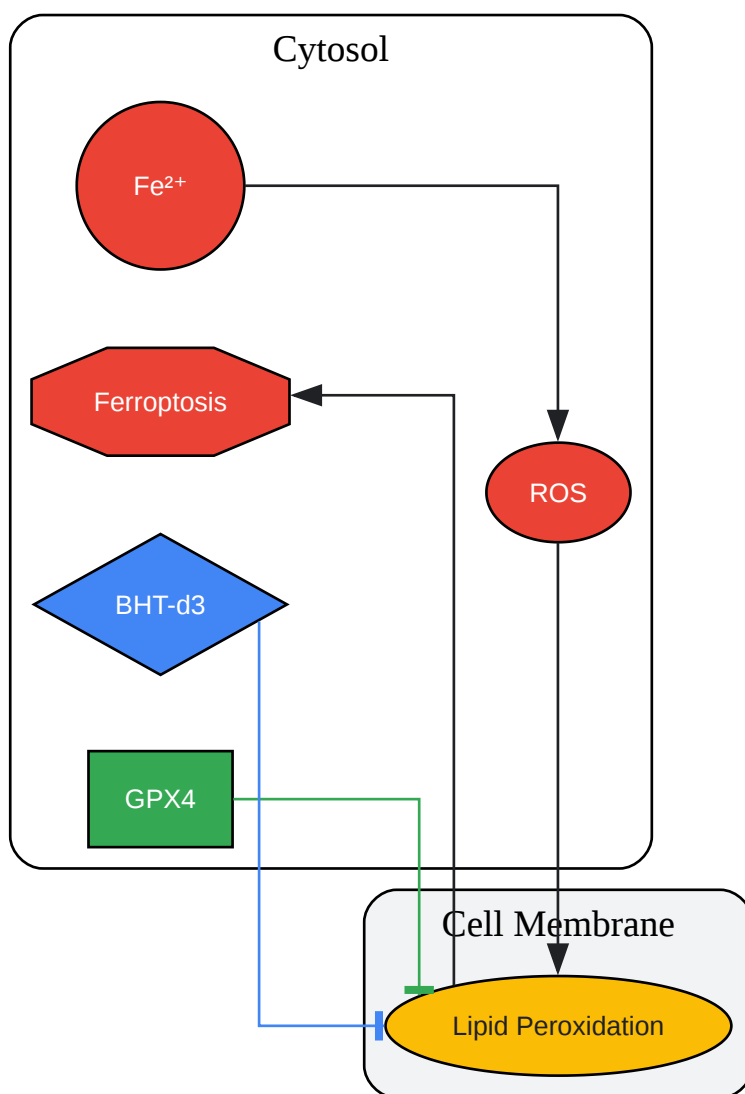
- Avoid dust formation.
- Keep containers tightly closed in a dry, cool place.
- Store away from heat and incompatible materials.

Section 3: Biological Activity and Signaling Pathways

BHT is a potent antioxidant that functions as a free radical scavenger. This activity is central to its role in various biological processes, including the inhibition of lipid peroxidation and ferroptosis.

Ferroptosis Inhibition

Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation. BHT acts as a ferroptosis inhibitor by neutralizing lipid peroxyl radicals, thereby breaking the chain reaction of lipid peroxidation. This protective mechanism involves the donation of a hydrogen atom from its phenolic hydroxyl group.

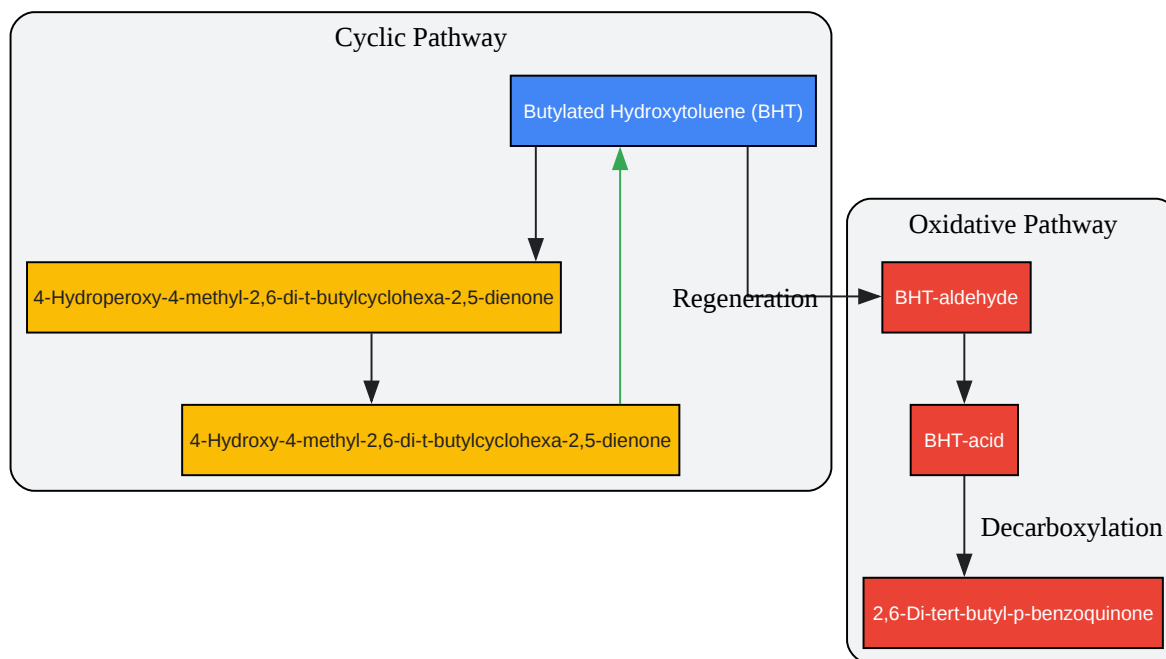


[Click to download full resolution via product page](#)

Caption: BHT-d3 inhibits ferroptosis by scavenging radicals involved in lipid peroxidation.

Metabolic Pathway

The metabolism of BHT has been studied in vitro using rat liver microsomes. A major pathway involves the oxidation of the para-methyl group, leading to the formation of BHT-aldehyde and BHT-acid. Another pathway involves the oxidation of a tert-butyl group. A cyclic metabolic pathway has also been described, which may contribute to its high efficacy as an antioxidant.



[Click to download full resolution via product page](#)

Caption: Metabolic pathways of BHT in the liver.

Section 4: Experimental Protocols

Antioxidant Activity Assays

The antioxidant activity of BHT-d3 can be evaluated using standard in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

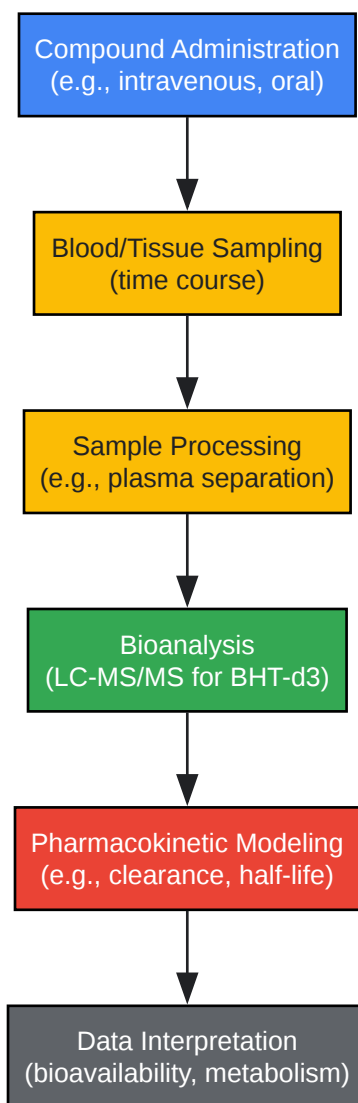
DPPH Radical Scavenging Assay Protocol:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol or ethanol.

- **Sample Preparation:** Prepare a series of concentrations of BHT-d3 and a positive control (e.g., ascorbic acid or Trolox).
- **Reaction:** Mix a fixed volume of the DPPH solution with various concentrations of the sample and control solutions.
- **Incubation:** Incubate the reaction mixtures in the dark at room temperature for 30 minutes.
- **Measurement:** Measure the absorbance of the solutions at approximately 517 nm using a spectrophotometer.
- **Calculation:** Calculate the percentage of DPPH radical scavenging activity. The IC_{50} value (the concentration of the antioxidant required to scavenge 50% of the DPPH radicals) is determined by plotting the percentage of scavenging activity against the concentration.

Pharmacokinetic Study Workflow

The use of deuterated compounds like BHT-d3 is particularly advantageous in pharmacokinetic studies, as they can be distinguished from their endogenous or co-administered non-deuterated counterparts by mass spectrometry.



[Click to download full resolution via product page](#)

Caption: General workflow for a pharmacokinetic study of BHT-d3.

Section 5: Toxicological Information

The toxicological profile of BHT is well-documented. It is generally considered to have low toxicity. However, some studies have reported adverse effects at high doses, including liver and kidney damage in animal models. The International Agency for Research on Cancer (IARC) has classified BHT as "Not classifiable as to its carcinogenicity to humans" (Group 3).

Conclusion

Butylated hydroxytoluene-d3 is a valuable tool for researchers in the fields of drug development, metabolism, and oxidative stress. Its safety profile is comparable to that of BHT, and its deuterated nature allows for precise tracking in biological systems. Understanding its physicochemical properties, biological activities, and the experimental protocols for its evaluation is crucial for its effective and safe use in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butylated Hydroxytoluene (BHT) Protects SH-SY5Y Neuroblastoma Cells from Ferroptotic Cell Death: Insights from In Vitro and In Vivo Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. consensus.app [consensus.app]
- 3. Identification of In Vitro Metabolites of Synthetic Phenolic Antioxidants BHT, BHA, and TBHQ by LC-HRMS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Safety data sheet (SDS) for Butylated hydroxytoluene-d3]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15141658/docs#safety-data-sheet-sds-for-butylated-hydroxytoluene-d3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)